

Essential Safety and Handling Guide for Artilide (Nimesulide)

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Compound of Interest

Compound Name: Artilide

Cat. No.: B161096

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **Artilide**, a brand name for the non-steroidal anti-inflammatory drug (NSAID) Nimesulide.^{[1][2]} Adherence to these procedures is essential to ensure a safe laboratory environment and minimize the risk of exposure.

Understanding the Hazards

Nimesulide is classified as toxic if swallowed.^[3] It is important to handle this compound with care to avoid accidental ingestion, inhalation, or contact with skin and eyes.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Artilide** (Nimesulide) in a laboratory setting. This information is derived from safety data sheets (SDS) for Nimesulide.^{[3][4]}

PPE Category	Item	Specification/Standard
Eye Protection	Safety Glasses with Side Shields	Conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[4]
Hand Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure.[4]
Body Protection	Laboratory Coat	Wear appropriate protective clothing to prevent skin exposure.[4]
Respiratory Protection	NIOSH/MSHA-approved Respirator	Use only under a chemical fume hood.[4]

Operational Plan for Handling Artilide (Nimesulide)

A systematic approach to handling **Artilide** from receipt to disposal is critical for safety and regulatory compliance.

3.1. Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a locked, well-ventilated area, away from incompatible materials such as strong oxidizing agents.[3] Keep the container tightly closed.

3.2. Handling and Use

- Engineering Controls: All handling of **Artilide** powder should be conducted in a chemical fume hood to minimize inhalation exposure.[4]
- Hygiene Practices: Do not eat, drink, or smoke in areas where **Artilide** is handled.[3][4] Wash hands thoroughly after handling.[3][4]
- Avoidance of Contamination: Prevent the formation of dust. Avoid contact with eyes, skin, and clothing.[4]

3.3. Disposal Plan

- Waste Characterization: All waste containing **Artilide** must be considered hazardous waste.
- Containerization: Collect waste in designated, labeled, and sealed containers.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **Artilide**.

4.1. Spills

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Containment: Sweep up the spilled solid material, avoiding dust formation, and place it into a suitable container for disposal.^[4]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Reporting: Report the incident to the laboratory supervisor and safety officer.

4.2. Personnel Exposure

Exposure Route	First Aid Measures
Ingestion	If swallowed, immediately call a poison center or doctor.[3] Rinse mouth.[3] Do NOT induce vomiting.[4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[4] Seek immediate medical attention.
Skin Contact	Immediately wash with water and soap and rinse thoroughly.[3] Remove contaminated clothing.
Eye Contact	In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes and seek medical advice.[4]

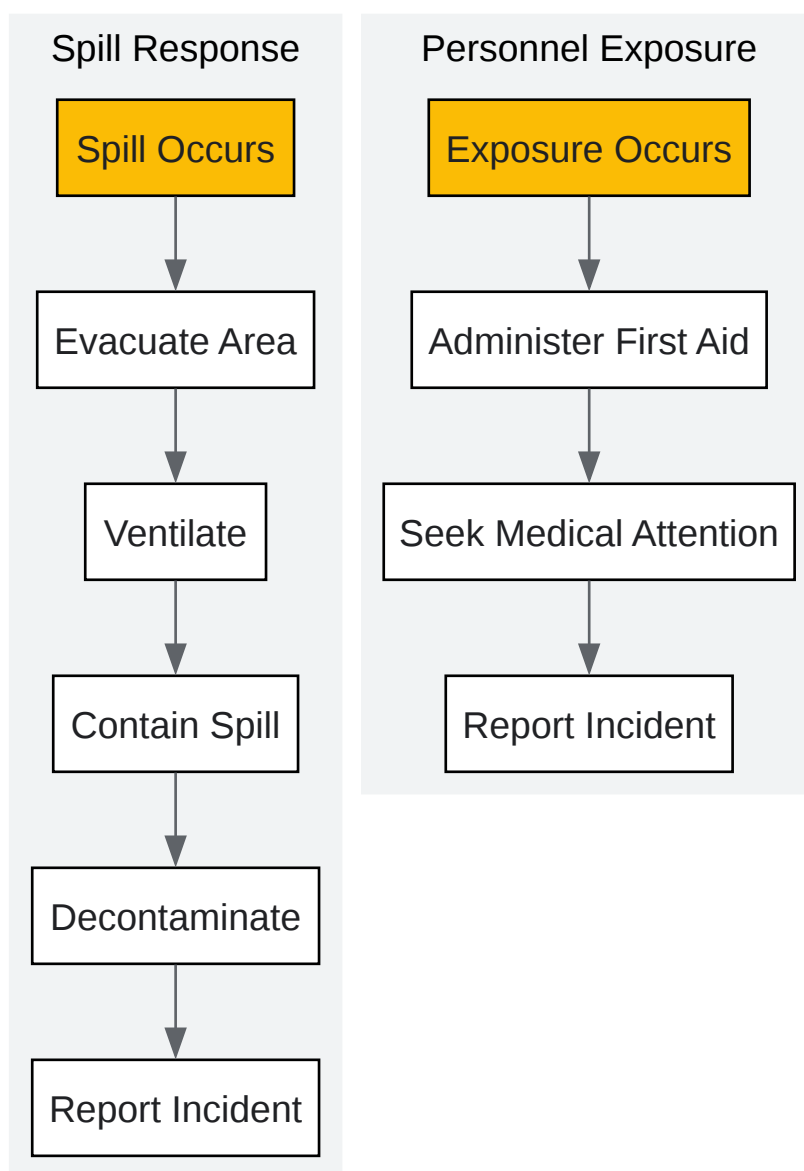
Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling **Artilide** and the appropriate response to emergency situations.



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Caption: Workflow for the safe handling of **Artilide** (Nimesulide).



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Caption: Emergency response procedures for **Artilide** (Nimesulide).

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